

An In-depth Technical Guide to 3-Methylhexane: Molecular Characteristics and Analytical Considerations

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Compound of Interest

Compound Name: 3-Methylhexane

CAS No.: 70024-92-9

Cat. No.: B7779960

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This guide provides a comprehensive overview of the chemical and physical properties of **3-methylhexane**, a branched-chain alkane of significant interest in various scientific and industrial domains. Intended for researchers, scientists, and professionals in drug development, this document delves into the molecular structure, physicochemical parameters, and analytical methodologies pertinent to the study of this compound.

Introduction: The Significance of 3-Methylhexane

3-Methylhexane (C₇H₁₆) is a saturated hydrocarbon and a structural isomer of heptane.^{[1][2]} As a branched-chain alkane, its molecular architecture imparts distinct properties compared to its linear counterpart, n-heptane. These characteristics are of fundamental importance in fields ranging from organic synthesis and materials science to metabolomics and fuel technology. In the context of drug development, understanding the behavior of small organic molecules like **3-methylhexane** is crucial for comprehending drug-excipient interactions, solvent properties, and metabolic pathways. This guide aims to provide a detailed technical resource on **3-methylhexane**, emphasizing its molecular weight, chemical formula, and other key attributes.

Molecular Structure and Formula

The chemical formula of **3-methylhexane** is C_7H_{16} , indicating it is comprised of seven carbon atoms and sixteen hydrogen atoms.^[3] Its structure consists of a six-carbon hexane backbone with a single methyl group ($-CH_3$) branching from the third carbon atom.^{[1][3]} This branching is a key determinant of its physical and chemical behavior. The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **3-methylhexane**.^[4] It is also known by the synonym 2-ethylpentane.^{[3][5]}

The presence of a chiral center at the third carbon atom means that **3-methylhexane** exists as a pair of enantiomers: (R)-**3-methylhexane** and (S)-**3-methylhexane**.^[2] This stereoisomerism can be a critical consideration in biological systems and chiral separations.

Caption: Molecular structure of **3-methylhexane**.

Physicochemical Properties

The molecular weight and physical properties of **3-methylhexane** are critical for its application and handling. A summary of these key parameters is presented in the table below.

Property	Value	Source(s)
Molecular Formula	C7H16	[1][3][4][5][6][7][8]
Molecular Weight	100.20 g/mol	[4][5][6]
CAS Number	589-34-4	[5][6][8]
Appearance	Colorless liquid	[3][6]
Odor	Characteristic hydrocarbon odor	[3][6]
Density	0.687 g/mL at 25 °C	[6]
Boiling Point	91 °C	[6]
Melting Point	-119 °C	[6]
Solubility	Insoluble in water; Soluble in acetone, alcohol, benzene, chloroform, ether, and ligroin. [3][6]	[3][6]
Refractive Index	n _{20/D} 1.388	[6]

Analytical Characterization: A Protocol for Gas Chromatography-Mass Spectrometry (GC-MS)

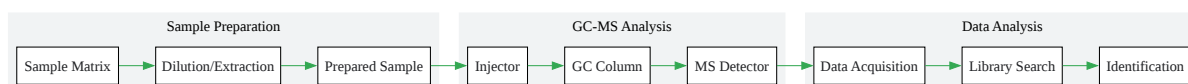
The identification and quantification of **3-methylhexane** in various matrices are commonly achieved using Gas Chromatography-Mass Spectrometry (GC-MS). This technique provides excellent separation of volatile compounds and definitive identification based on mass-to-charge ratio.

Experimental Protocol

- Sample Preparation:
 - For liquid samples, a direct injection of a diluted aliquot (e.g., 1:1000 in hexane) is typically sufficient.

- For solid or semi-solid matrices, headspace sampling or solvent extraction followed by concentration may be necessary.
- GC-MS Instrumentation and Conditions:
 - Gas Chromatograph: Agilent 7890B GC or equivalent.
 - Mass Spectrometer: Agilent 5977A MSD or equivalent.
 - Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent non-polar column.
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
 - Inlet Temperature: 250 °C.
 - Injection Volume: 1 μ L in splitless mode.
 - Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 200 °C.
 - Hold: 5 minutes at 200 °C.
 - MSD Transfer Line Temperature: 280 °C.
 - Ion Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
 - Electron Ionization (EI) Energy: 70 eV.
 - Mass Range: m/z 35-350.
- Data Analysis:

- The retention time of the peak corresponding to **3-methylhexane** is compared to that of a known standard.
- The mass spectrum of the analyte is compared to a reference library (e.g., NIST Mass Spectral Library) for confirmation. The characteristic fragmentation pattern of **3-methylhexane** will provide a definitive identification.



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Caption: Workflow for the analysis of **3-methylhexane** by GC-MS.

Spectroscopic Data

Spectroscopic data is essential for the unambiguous identification of **3-methylhexane**.

- ^1H NMR (Proton Nuclear Magnetic Resonance): The ^1H NMR spectrum of **3-methylhexane** in CDCl_3 exhibits characteristic signals corresponding to the different types of protons in the molecule. The chemical shifts (δ) are typically observed in the upfield region (0.8-1.4 ppm) characteristic of alkanes.[4]
- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): The ^{13}C NMR spectrum in CDCl_3 will show distinct peaks for each of the seven carbon atoms, with chemical shifts also in the typical alkane region (11-40 ppm).[4]

Applications and Relevance

3-Methylhexane is a component of gasoline and other fuel mixtures, where its branched structure contributes to a higher octane rating compared to linear alkanes.[3] In the laboratory, it can be used as a nonpolar solvent and as a model compound for studying alkane reactions, such as hydrocarboxylation and oxygenation. Furthermore, **3-methylhexane** has been

identified as a human metabolite, making it relevant in biomedical research and diagnostics.[\[4\]](#)
[\[6\]](#)

Conclusion

This technical guide has provided a detailed examination of the molecular weight, formula, and key properties of **3-methylhexane**. The information presented, from its fundamental chemical structure to a practical analytical protocol, is intended to serve as a valuable resource for scientists and researchers. A thorough understanding of these characteristics is paramount for the effective and safe use of **3-methylhexane** in a variety of scientific and industrial applications.

References

- **3-Methylhexane** | C₇H₁₆ | CID 11507 - PubChem. [\[Link\]](#)
- What is **3-methylhexane**? Explain the structure and properties of 3-methyl.. - Filo. [\[Link\]](#)
- (S)-(+)-**3-methylhexane** - the NIST WebBook. [\[Link\]](#)
- **3-Methylhexane** - Wikipedia. [\[Link\]](#)
- Hexane, 3-methyl- - the NIST WebBook. [\[Link\]](#)

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Sources

- 1. What is 3-methylhexane? Explain the structure and properties of 3-methyl.. [\[askfilo.com\]](#)
- 2. 3-Methylhexane - Wikipedia [\[en.wikipedia.org\]](#)
- 3. CAS 589-34-4: 3-Methylhexane | CymitQuimica [\[cymitquimica.com\]](#)
- 4. 3-Methylhexane | C₇H₁₆ | CID 11507 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)

- 5. scbt.com [scbt.com]
- 6. 3-METHYLHEXANE | 589-34-4 [chemicalbook.com]
- 7. (S)-(+)-3-methylhexane [webbook.nist.gov]
- 8. Hexane, 3-methyl- [webbook.nist.gov]
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